I. Signaling Pathway of PARP1 Activation and Detection

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*2-Azido-NAD*
CAS No.:	*126609-61-8*
Cat. No.:	*B237572*

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Upon DNA damage, PARP1 is recruited to the site of single-strand breaks. This binding event triggers a conformational change, activating the enzyme's catalytic domain. Activated PARP1 then utilizes NAD+ as a substrate to synthesize and transfer chains of poly(ADP-ribose) (PAR) onto itself (automodification) and other nuclear proteins, such as histones.[6] This PARylation process serves as a scaffold to recruit other DNA repair proteins.[6] In this assay, 3'-Azido-NAD replaces the native NAD+, leading to the formation of azide-tagged PAR chains. These chains are then detected via click chemistry.

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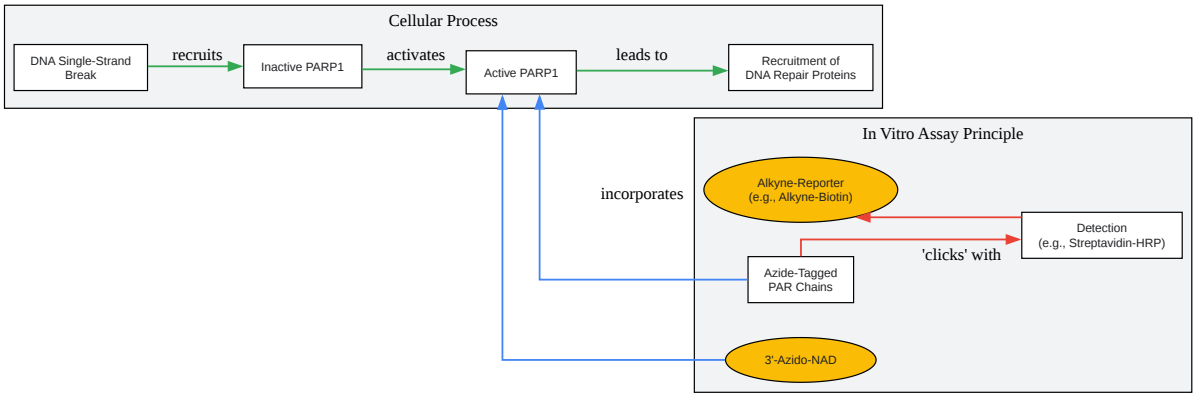

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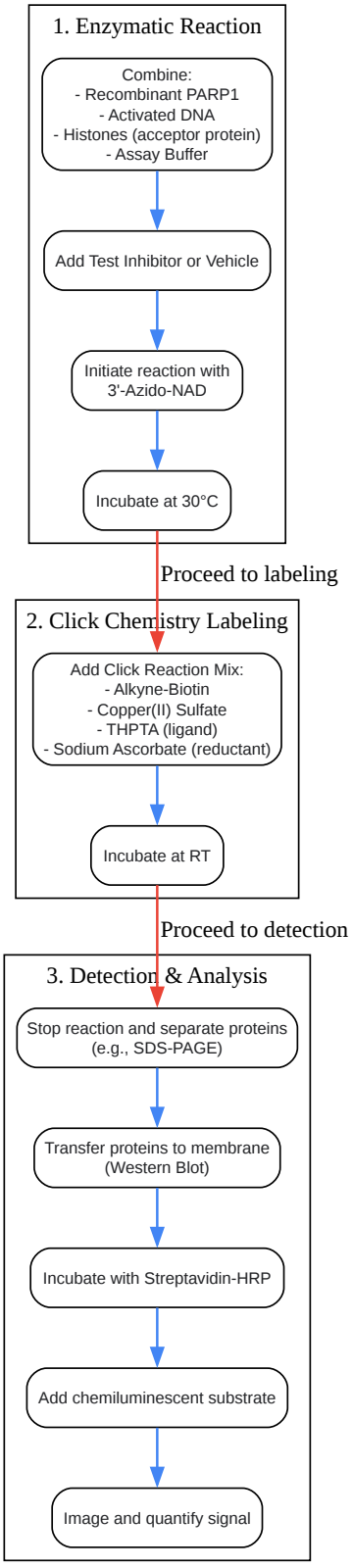

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- To cite this document: BenchChem. [I. Signaling Pathway of PARP1 Activation and Detection]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b237572/docs#i-signaling-pathway-of-parp1-activation-and-detection]

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